

hydrogen bond acceptor count for 2-(3-Iodophenoxy)pyrimidine

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Compound of Interest

Compound Name: 2-(3-Iodophenoxy)pyrimidine

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An In-Depth Technical Guide to the Hydrogen Bond Acceptor Profile of **2-(3-Iodophenoxy)pyrimidine**

Abstract

Hydrogen bonding is a critical determinant of a molecule's pharmacokinetic and pharmacodynamic properties, influencing everything from solubility and permeability to target-binding affinity. A precise understanding of a compound's hydrogen bonding potential is therefore indispensable in modern drug discovery. This guide provides a comprehensive technical analysis of **2-(3-Iodophenoxy)pyrimidine**, focusing on the identification, enumeration, and characterization of its hydrogen bond acceptor sites. We will transition from a foundational, rule-based assessment to advanced computational and experimental methodologies that offer a more nuanced, site-specific quantification of hydrogen bond basicity. This document serves as both a definitive resource for the specified molecule and a methodological framework for evaluating similar compounds.

Molecular Profile and Structural Analysis

To initiate our analysis, we must first establish the precise chemical structure of **2-(3-iodophenoxy)pyrimidine**.

- IUPAC Name: **2-(3-iodophenoxy)pyrimidine**
- Molecular Formula: C₁₀H₇IN₂O
- SMILES: c1cc(c(cc1)I)Oc2ncccn2

The structure consists of a pyrimidine ring linked via an ether oxygen to a 3-iodophenyl group. This arrangement presents three potential hydrogen bond acceptor atoms: the two nitrogen atoms within the pyrimidine ring and the ether oxygen atom.

Diagram: Structure and Potential Acceptor Sites

Caption: Structure of **2-(3-iodophenoxy)pyrimidine** with H-bond acceptors highlighted.

Foundational Assessment: Rule-Based Hydrogen Bond Acceptor Count

In early-phase drug discovery, rapid profiling of candidates is essential. Rule-based methods, most notably Lipinski's Rule of Five, provide a standardized, albeit simplified, count of hydrogen bond donors and acceptors.^{[1][2]}

The Lipinski Definition

According to Lipinski's rule, a hydrogen bond acceptor is typically defined as any nitrogen or oxygen atom.^{[1][3][4]} This heuristic is based on the observation that the lone pairs of electrons on these electronegative atoms are the primary sites of interaction with hydrogen bond donors.

Application to 2-(3-iodophenoxy)pyrimidine

Applying this definition to our molecule is straightforward:

- Nitrogen atoms: The pyrimidine ring contains two nitrogen atoms.
- Oxygen atoms: The ether linkage contains one oxygen atom.

Therefore, based on the standard Lipinski definition, the hydrogen bond acceptor count is 3. This value is consistent with computational properties listed for the isomeric 2-(4-iodophenoxy)pyrimidine.[5]

Parameter	Definition	Value for 2-(3-iodophenoxy)pyrimidine
Hydrogen Bond Acceptor Count	Sum of Nitrogen and Oxygen atoms[4]	3
Hydrogen Bond Donor Count	Sum of N-H and O-H bonds[1]	0

This simple integer count is invaluable for high-throughput virtual screening and initial "drug-likeness" assessment. However, it treats all acceptor sites as equal, which is a significant oversimplification. For lead optimization and understanding structure-activity relationships (SAR), a more granular analysis is required.

Advanced Analysis: Site-Specific Hydrogen Bond Basicity

Not all hydrogen bond acceptors are equivalent in strength. The local chemical environment, including resonance and inductive effects, modulates the electron density on each acceptor atom, thereby altering its ability to form a hydrogen bond. The strength of a hydrogen bond acceptor is more accurately described by its hydrogen bond basicity.

In **2-(3-iodophenoxy)pyrimidine**, we can qualitatively assess the relative basicity of the three acceptor sites:

- **Pyrimidine Nitrogens (N1, N3):** These nitrogens are part of a π -deficient aromatic system.[6] Their lone pairs are generally available for hydrogen bonding, making them effective acceptors. The electron-withdrawing nature of the pyrimidine ring itself slightly reduces their basicity compared to, for example, an aliphatic amine.
- **Ether Oxygen:** The lone pairs on the ether oxygen are also available. However, one of the lone pairs can participate in resonance with the attached aromatic phenyl ring, delocalizing

the electron density and thus reducing its hydrogen bond basicity relative to a simple aliphatic ether.

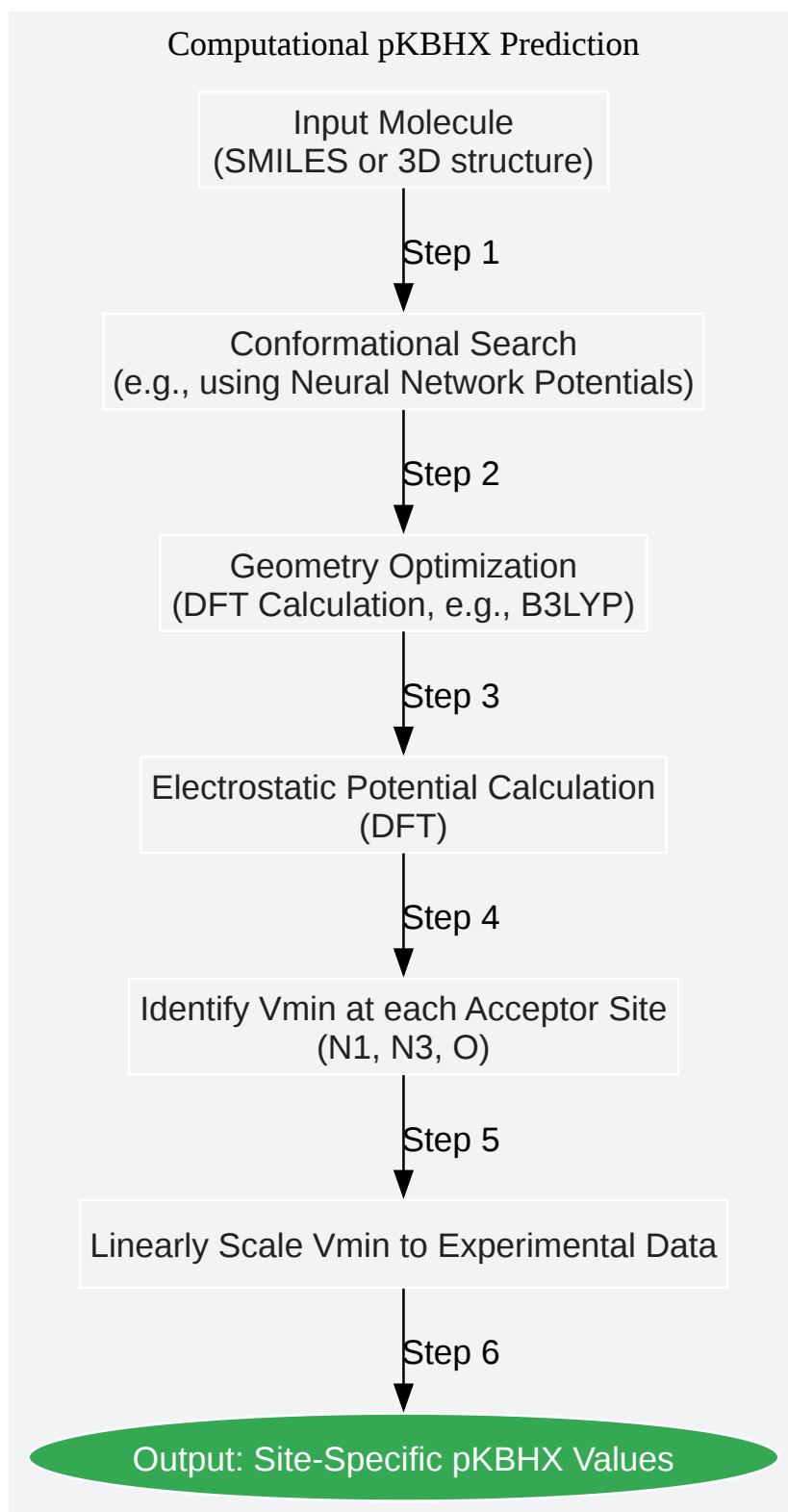
A quantitative measure of this property is given by the pKBHX scale. This scale is derived from the equilibrium constant for the 1:1 complex formation between a hydrogen bond acceptor (HBA) and a reference donor, typically 4-fluorophenol, in a non-polar solvent.^[7]^[8] A higher pKBHX value indicates a stronger hydrogen bond acceptor.

Methodologies for Quantitative Assessment

To move beyond qualitative assessment and obtain quantitative pKBHX values for each acceptor site, researchers can employ sophisticated computational and experimental workflows.

Computational Workflow

Computational chemistry offers a rapid and cost-effective method to predict site-specific hydrogen bond basicity.^[8] The most common approach involves calculating the molecular electrostatic potential (MEP) on the molecule's surface using Density Functional Theory (DFT).^[9]^[10] The minimum of the electrostatic potential ($V_{\min}$) near a lone pair is strongly correlated with its hydrogen bond basicity.^[8]



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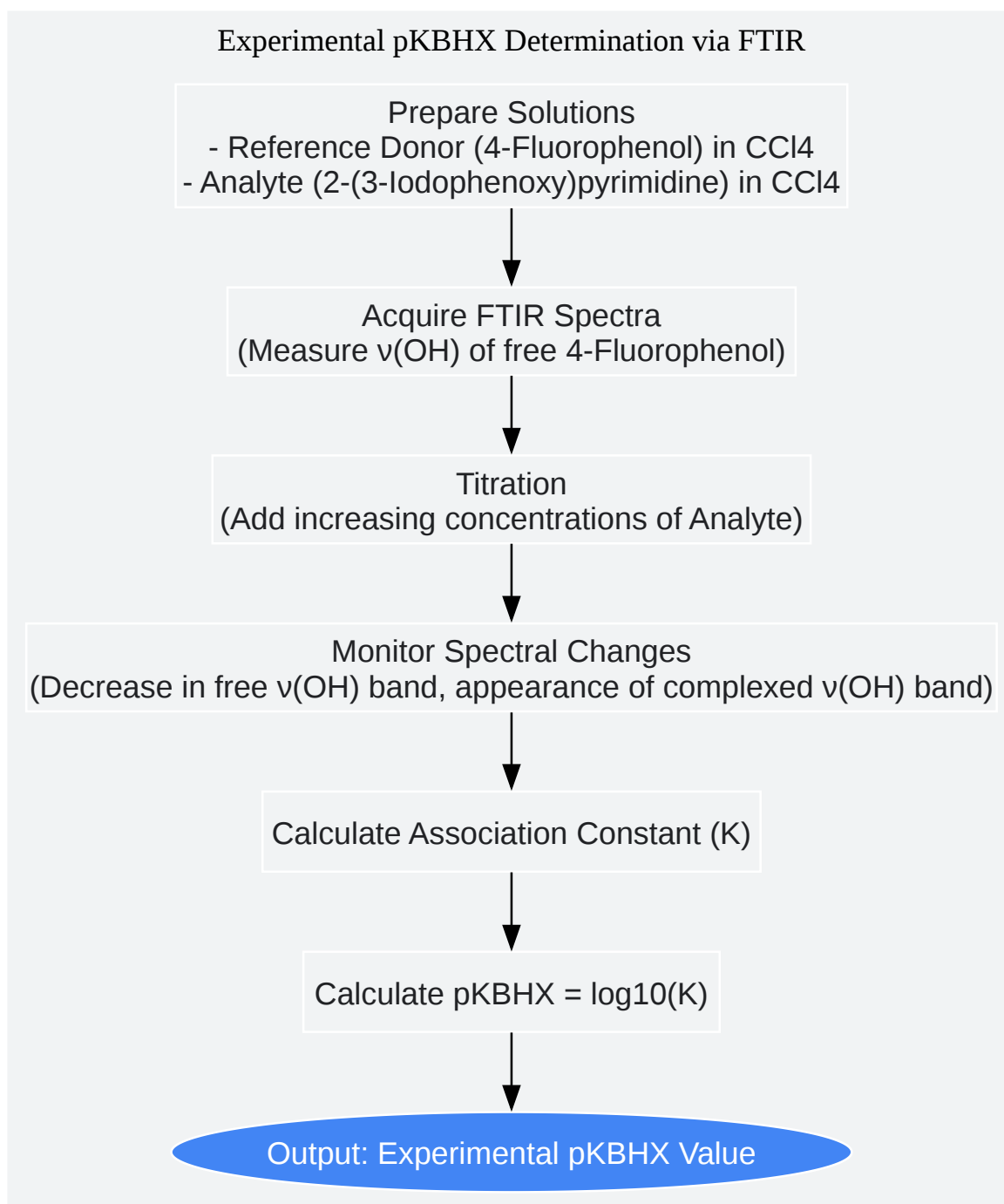
Caption: Workflow for computational prediction of site-specific pKBHX.

Protocol: DFT-Based pKBHX Prediction

- **Structure Preparation:** Obtain the 3D coordinates of **2-(3-Iodophenoxy)pyrimidine**.
- **Conformer Generation:** Perform a thorough conformational search to identify low-energy conformers, as the molecule's geometry influences the electrostatic potential.
- **Quantum Mechanical Calculation:** For the lowest energy conformer, perform a geometry optimization and subsequent single-point energy calculation using a suitable DFT functional and basis set (e.g., B3LYP/6-31G*).
- **MEP and Vmin Analysis:** Calculate the molecular electrostatic potential mapped onto the electron density surface. Identify the local minima (Vmin) associated with the lone pairs of the two pyrimidine nitrogens and the ether oxygen.
- **Correlation and Prediction:** Use a pre-established linear correlation equation that relates calculated Vmin values to experimental pKBHX values to predict the pKBHX for each acceptor site.^[8]

Experimental Workflow

The gold standard for determining hydrogen bond basicity is direct experimental measurement. The most widely accepted method involves Fourier Transform Infrared (FTIR) spectroscopy to measure the association constant between the molecule of interest and a reference hydrogen bond donor.^[7]



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Caption: Workflow for experimental determination of pKBHX via FTIR spectroscopy.

Protocol: FTIR-Based pKBHX Measurement

- Materials: **2-(3-Iodophenoxy)pyrimidine**, 4-fluorophenol (reference donor), and carbon tetrachloride (solvent).
- Solution Preparation: Prepare a stock solution of 4-fluorophenol in CCl₄ at a known, low concentration (e.g., ~0.005 M). Prepare a series of solutions of the analyte in CCl₄ at varying concentrations.
- FTIR Measurement: Record the FTIR spectrum of the 4-fluorophenol solution in the O-H stretching region (~3600 cm⁻¹). This provides the absorbance of the "free" O-H band.
- Titration: Add aliquots of the analyte solution to the 4-fluorophenol solution and record the spectrum after each addition. The intensity of the free O-H band will decrease, and a new, broader band at a lower frequency, corresponding to the hydrogen-bonded complex, will appear.
- Data Analysis: By measuring the change in absorbance of the free O-H band as a function of analyte concentration, the 1:1 association constant (K) can be calculated using established methods (e.g., the Benesi-Hildebrand method).
- pKBHX Calculation: The pKBHX is calculated as the base-10 logarithm of the association constant K.^[8] For polyfunctional bases, deconvolution of the spectra may be necessary to assign site-specific values.

Summary and Conclusion

The hydrogen bond acceptor profile of **2-(3-Iodophenoxy)pyrimidine** can be described at multiple levels of detail, each appropriate for different stages of the drug discovery and development pipeline.

Analysis Level	Method	Hydrogen Bond Acceptor Count/Profile	Application
Foundational	Lipinski's Rule of Five	3 (2 x Nitrogen, 1 x Oxygen)	High-throughput screening, initial druglikeness filtering
Advanced	Qualitative Assessment	3 sites with differing basicity: N(pyrimidine) > O(ether)	SAR analysis, rational design
Quantitative	Computational (DFT)	Predicted site-specific pKBHX values	Lead optimization, property modeling
Quantitative	Experimental (FTIR)	Measured pKBHX value(s)	Definitive characterization, model validation

In conclusion, while **2-(3-Iodophenoxy)pyrimidine** has a simple Lipinski hydrogen bond acceptor count of 3, a deeper, more meaningful analysis reveals three distinct acceptor sites of varying basicity. The pyrimidine nitrogens are expected to be the most potent hydrogen bond acceptors. For projects requiring precise modulation of physicochemical properties or target interactions, a quantitative determination of the site-specific pKBHX values via computational or experimental means is strongly recommended. This comprehensive approach ensures that decisions in drug design are based on a robust and accurate understanding of the molecule's fundamental intermolecular interaction potential.

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